

Technical Guide: Solubility Profiling and Solvent Selection for 1-(2-Bromophenyl)cyclopentanecarbonitrile

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Compound of Interest

Compound Name:	1-(2-Bromophenyl)cyclopentanecarbonitrile
CAS No.:	143328-17-0
Cat. No.:	B3240368

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Executive Summary

This technical guide provides a comprehensive solubility profile for **1-(2-Bromophenyl)cyclopentanecarbonitrile** (CAS 143328-17-0), a critical intermediate in the synthesis of arylcyclohexylamine dissociative anesthetics, including Ketamine analogs. Understanding the solubility behavior of this compound is essential for optimizing reaction yields, purification via recrystallization, and formulation development.

The guide synthesizes physicochemical properties with practical solvent selection strategies, moving beyond simple data tables to explain the mechanistic basis of solubility. It includes validated experimental protocols for determining solubility limits and designing recrystallization workflows.

Physicochemical Characterization

Before addressing solubility directly, we must define the solute's molecular characteristics which dictate its interaction with solvents.

Property	Value / Description	Mechanistic Implication
Chemical Name	1-(2-Bromophenyl)cyclopentanecarbonitrile	Core scaffold for arylcyclohexylamines.
CAS Number	143328-17-0	Unique identifier for the 2-bromo isomer.
Molecular Formula	C ₁₂ H ₁₂ BrN	Lipophilic hydrocarbon skeleton with a polar nitrile group.
Molecular Weight	250.13 g/mol	Moderate MW facilitates dissolution in organic solvents.
Physical State	Solid (Crystalline)	Requires energy (heat/solvation) to break crystal lattice.
LogP (Predicted)	~3.5 - 4.0	Highly Lipophilic. Indicates poor water solubility and high affinity for non-polar to moderately polar organic solvents.
Key Functional Groups	Nitrile (-CN), Aryl Bromide	The nitrile group provides a dipole moment, allowing solubility in polar aprotic solvents (e.g., Acetone, THF). The aryl bromide adds lipophilicity.

Solubility Profile

The solubility of **1-(2-Bromophenyl)cyclopentanecarbonitrile** follows the "like dissolves like" principle, heavily influenced by its lipophilic cyclopentyl and bromophenyl moieties.

Solvent Compatibility Matrix

The following data categorizes solvents based on their ability to solvate the compound at ambient (25°C) and elevated temperatures.

Solvent Class	Specific Solvent	Solubility @ 25°C	Solubility @ Boiling	Application Note
Chlorinated Hydrocarbons	Dichloromethane (DCM)	High (>100 mg/mL)	Very High	Excellent for extraction from aqueous reaction mixtures.
	Chloroform (CHCl ₃)	High	Very High	Alternative to DCM; higher boiling point allows for thermal driving.
Ethers	Tetrahydrofuran (THF)	High	Very High	Preferred reaction solvent; solubilizes both the nitrile and Grignard reagents.
	Diethyl Ether (Et ₂ O)	Moderate/High	High	Good for extraction; high volatility aids in rapid isolation.
Esters	Ethyl Acetate (EtOAc)	High	Very High	Standard solvent for Thin Layer Chromatography (TLC) and column chromatography.
Alcohols	Methanol (MeOH)	Moderate	High	Key Recrystallization Solvent. Soluble when hot, crystallizes upon cooling.

Ethanol (EtOH)	Moderate	High	Greener alternative to MeOH for recrystallization.	
Aliphatic Hydrocarbons	n-Hexane / n-Heptane	Low (<10 mg/mL)	Moderate	Anti-Solvent. Used to precipitate the product from solution or for hot recrystallization.
Aromatic Hydrocarbons	Toluene	High	Very High	Useful for high-temperature reactions (e.g., rearrangement steps).
Water	Water (pH 7)	Insoluble	Insoluble	Used as the immiscible phase in liquid-liquid extraction (work-up).

Mechanistic Insight[1]

- **Lipophilicity Dominance:** The bulky cyclopentyl ring and the bromophenyl group create a large hydrophobic surface area. This makes the compound thermodynamically incompatible with the hydrogen-bonding network of water.
- **Dipole-Dipole Interactions:** The nitrile group (-CN) has a strong dipole. Solvents like DCM and Acetone, which can engage in dipole-dipole interactions without requiring hydrogen bonding, are the most effective solubilizers.
- **Recrystallization Logic:** The steep solubility curve in alcohols (MeOH/EtOH) and hydrocarbons (Heptane) is exploited for purification. The compound dissolves in boiling Heptane but precipitates upon cooling due to the re-establishment of Van der Waals forces in the crystal lattice.

Experimental Protocols

Protocol A: Gravimetric Solubility Determination

A self-validating method to quantify exact solubility limits.

Objective: Determine the saturation concentration (

) in a specific solvent.

- Preparation: Weigh 100 mg of **1-(2-Bromophenyl)cyclopentanecarbonitrile** into a tared 4 mL vial.
- Solvent Addition: Add the target solvent in 100 μ L increments while stirring at 25°C.
- Observation:
 - If the solid dissolves immediately, solubility is >1000 mg/mL (High).
 - If undissolved solid remains after 1 mL total addition, proceed to step 4.
- Equilibration: Cap the vial and stir for 24 hours at 25°C to ensure thermodynamic equilibrium.
- Filtration: Filter the suspension through a 0.45 μ m PTFE syringe filter into a pre-weighed vial.
- Evaporation: Evaporate the solvent under a stream of nitrogen or vacuum.
- Quantification: Weigh the dried residue.

Protocol B: Purification via Recrystallization

The standard method for obtaining high-purity crystalline material.

Objective: Purify crude material using a solvent/anti-solvent system.

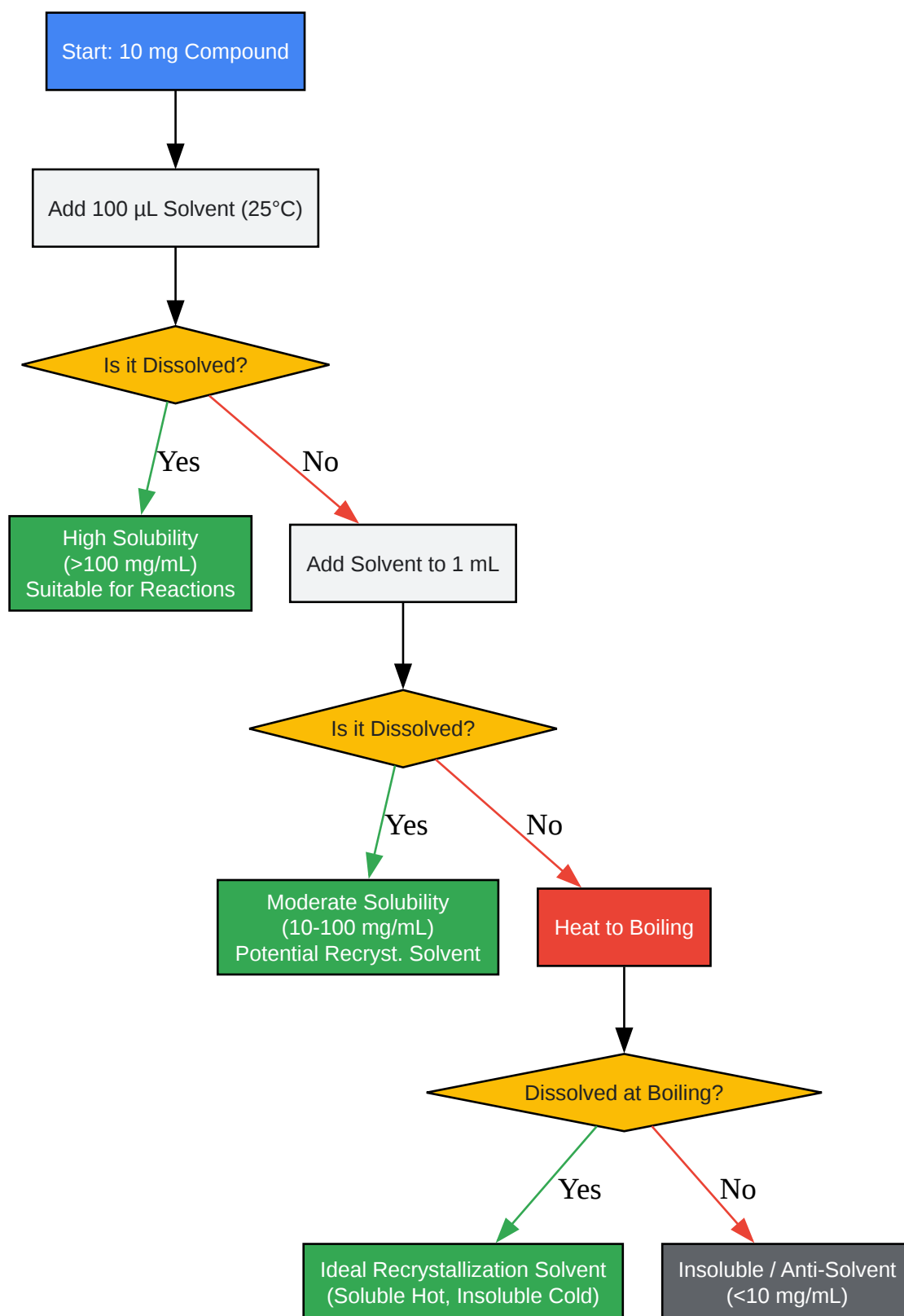
- Dissolution: Place crude solid in a flask. Add a minimum amount of hot Methanol or boiling Heptane until dissolved.
- Filtration (Hot): If insoluble impurities remain, filter the hot solution rapidly through a pre-warmed funnel.^[1]

- Crystallization: Allow the filtrate to cool slowly to room temperature, then place in an ice bath (0-4°C) for 1 hour.
- Collection: Filter the crystals via vacuum filtration (Buchner funnel).
- Washing: Wash the filter cake with cold solvent (the same solvent used for dissolution, chilled to -20°C).
- Drying: Dry the crystals under high vacuum to remove residual solvent.

Visualization of Workflows

Solubility Screening Workflow

This logic tree guides the researcher through the initial solubility assessment.

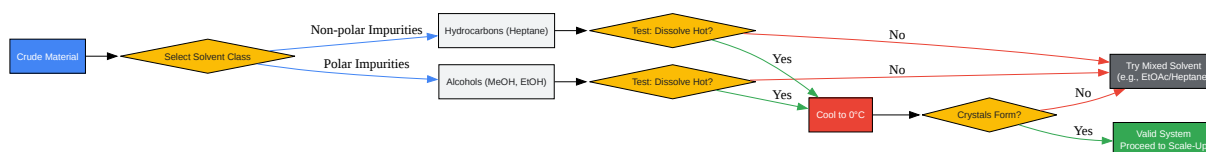


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Figure 1: Decision matrix for classifying solvent suitability based on solubility observations.

Recrystallization Logic Tree

A systematic approach to selecting the optimal purification solvent.



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Figure 2: Logic flow for identifying the optimal recrystallization solvent system.

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